

# 4-Bromo-3-methylbenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromo-3-methylbenzoic acid

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## In-Depth Technical Guide: 4-Bromo-3-methylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **4-Bromo-3-methylbenzoic acid**, a compound of significant interest in organic synthesis and pharmaceutical development.

## Physicochemical Data

The core molecular properties of **4-Bromo-3-methylbenzoic acid** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	215.04 g/mol <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	7697-28-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Tan or white to off-white crystalline powder <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	211-218 °C <a href="#">[3]</a>

## Experimental Protocols

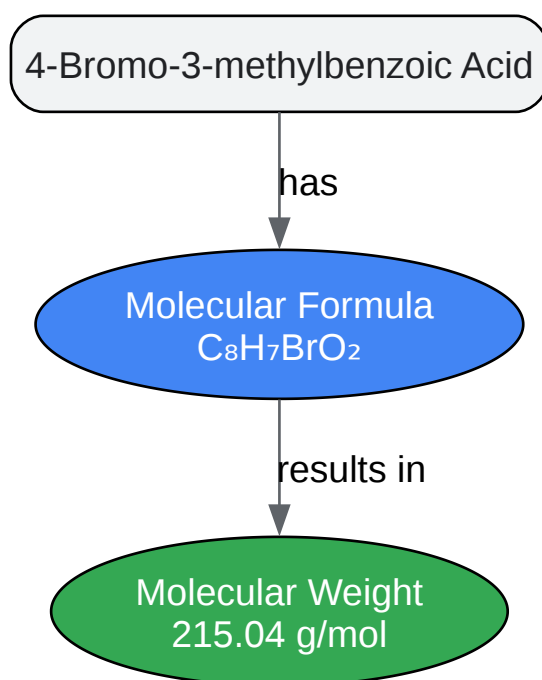
While this guide focuses on the fundamental properties, a common experimental protocol involving this acid is its synthesis. A representative synthetic procedure is outlined below:

### Synthesis of 4-Bromo-3-methylbenzoic Acid

A solution of sodium nitrate (32 g, 0.463 mol) in water (100 mL) was added to a reaction mixture over 15 minutes, while maintaining the temperature at -1 to -2°C.[2] The mixture was stirred at this temperature for 1.5 hours.[2] Subsequently, the reaction mixture was slowly added to a suspension of copper(I) bromide (73 g, 0.508 mol) in water (73 mL) and aqueous HBr (73 mL).[2] The resulting mixture was stirred at 25°C for 1 hour and then heated at 70°C for 1 hour.[2] The solid product was filtered, washed with water until the filtrate reached a neutral pH, and then dried to yield **4-Bromo-3-methylbenzoic acid**. [2]

## Logical Relationships

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its resulting molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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